Introduction: The Significance of Ethylvanillin Derivatives

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Compound of Interest

Compound Name:	*2-Ethoxy-4-formylphenyl propionate*
CAS No.:	*159661-85-5*
Cat. No.:	*B187862*

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Ethylvanillin (3-ethoxy-4-hydroxybenzaldehyde) is a widely utilized synthetic aromatic compound, prized in the food, beverage, and pharmaceutical industries for its potent vanilla-like flavor, which is approximately three times stronger than that of vanillin.[1][2] The modification of its phenolic hydroxyl group through esterification opens avenues for creating novel derivatives with altered physicochemical properties. This can lead to new flavoring agents, fragrances, or valuable intermediates for organic synthesis.

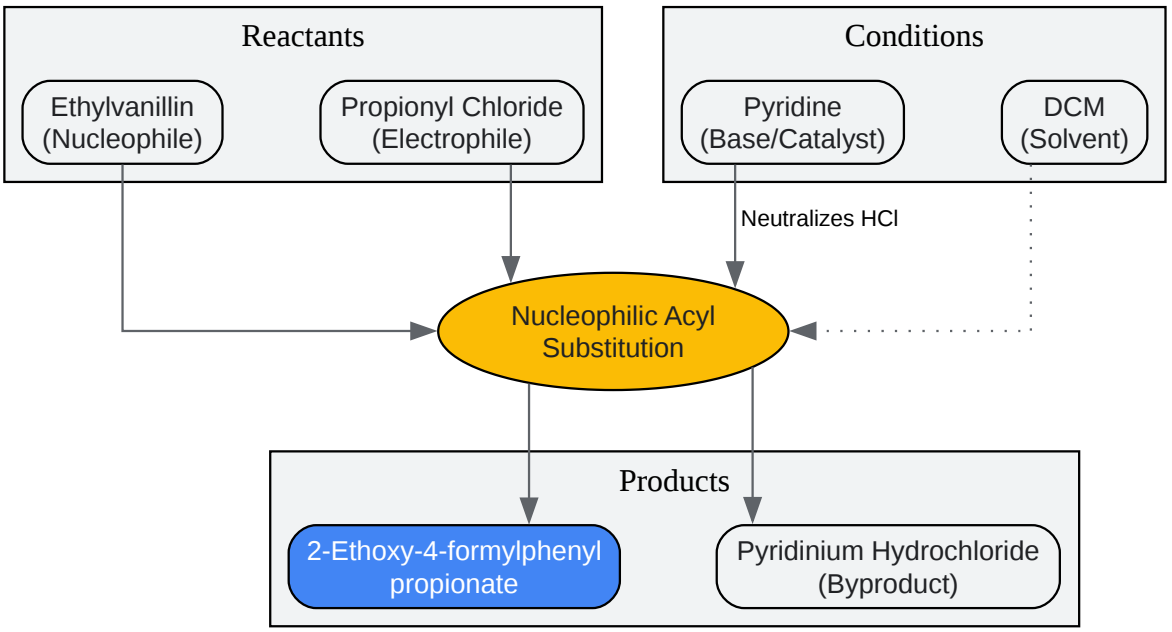
This application note details a robust and reliable protocol for the synthesis of **2-Ethoxy-4-formylphenyl propionate**, the propanoate ester of ethylvanillin. The procedure involves a nucleophilic acyl substitution reaction, a fundamental transformation in organic chemistry.[3] By converting the polar phenolic group into a less polar ester, properties such as solubility, volatility, and stability can be significantly modified. This guide provides a step-by-step methodology, from reaction setup to product purification and characterization, ensuring a high-yield and high-purity outcome.

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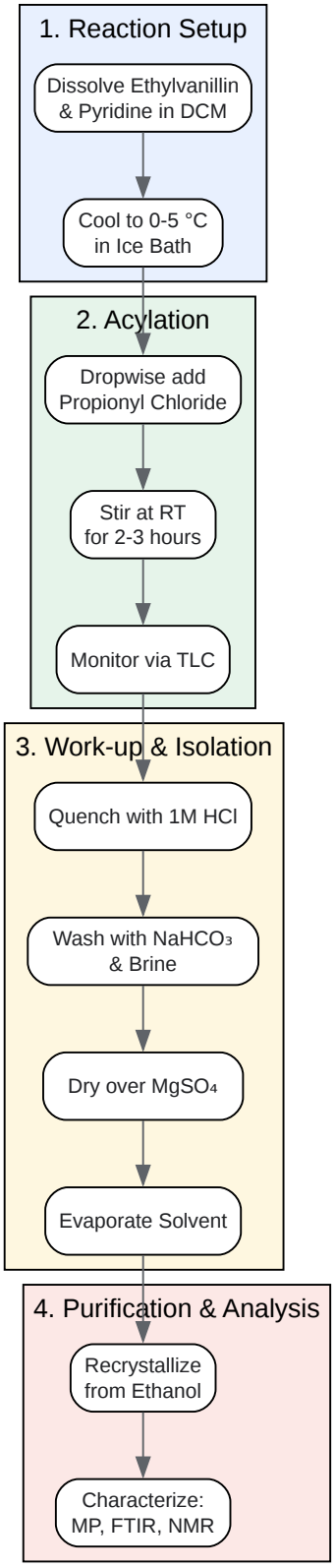
Reaction Principle: Esterification of a Phenolic Hydroxyl Group

The synthesis is achieved via the esterification of the phenolic hydroxyl group on the ethylvanillin molecule. This is a classic nucleophilic acyl substitution reaction. In this protocol, propionyl chloride is used as the acylating agent. The phenolic oxygen acts as a nucleophile, attacking the electrophilic carbonyl carbon of the propionyl chloride. A base, such as pyridine, is employed to act as a catalyst and to neutralize the hydrochloric acid (HCl) byproduct, driving the reaction to completion.[4]

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